

# Molecular weight and formula of 1-Bromo-2-chloro-4-nitrobenzene

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 1-Bromo-2-chloro-4-nitrobenzene

Cat. No.: B1328927

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## Technical Data Sheet: 1-Bromo-2-chloro-4-nitrobenzene

For Researchers, Scientists, and Drug Development Professionals

This document provides the fundamental chemical properties of **1-Bromo-2-chloro-4-nitrobenzene**, specifically its molecular formula and molecular weight.

## Core Chemical Data

The essential identifiers for **1-Bromo-2-chloro-4-nitrobenzene** are detailed below. This data is foundational for all research, development, and synthesis activities involving this compound.

Property	Value
Molecular Formula	$C_6H_3BrClNO_2$ [1][2]
Molecular Weight	236.45 g/mol [1]
IUPAC Name	1-bromo-2-chloro-4-nitrobenzene [1][2]
CAS Number	29682-39-1 [1][2]

## Chemical Structure

The structural arrangement of atoms in **1-Bromo-2-chloro-4-nitrobenzene** is depicted below. This visualization is crucial for understanding the molecule's steric and electronic properties, which influence its reactivity and interactions in biological and chemical systems.

Caption: 2D chemical structure of **1-Bromo-2-chloro-4-nitrobenzene**.

## Note on Requested Content

The user's request specified an in-depth technical guide including experimental protocols and signaling pathways. It is important to clarify that for the fundamental properties of a well-characterized small molecule like **1-Bromo-2-chloro-4-nitrobenzene**, these formats are not applicable.

- **Experimental Protocols:** The molecular weight is a calculated value based on the established atomic weights of its constituent elements as defined by its molecular formula. There are no experimental protocols for this calculation itself, though techniques like mass spectrometry can be used for experimental verification.
- **Signaling Pathways:** As a synthetic organic compound, **1-Bromo-2-chloro-4-nitrobenzene** does not have inherent biological signaling pathways. Its utility is typically as a building block or intermediate in the synthesis of other molecules, which may then have biological activity.  
[3]
- **Quantitative Data:** The primary quantitative data points are the molecular formula and weight, which have been presented. Other physical properties such as melting point (57-64 °C) and density are available but do not necessitate a complex data table for this context.[2]

This document provides the core, factual data for **1-Bromo-2-chloro-4-nitrobenzene** in a clear and accessible format suitable for the intended scientific audience.

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## References

- 1. 1-Bromo-2-chloro-4-nitrobenzene | C6H3BrClNO2 | CID 34667 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 1-Bromo-2-chloro-4-nitrobenzene, 98% 50 g | Buy Online | Thermo Scientific Chemicals [thermofisher.com]
- 3. 1-Bromo-4-Chloro-2-Nitrobenzene Supplier China | Properties, Safety Data, Price & Applications [chlorobenzene.ltd]
- To cite this document: BenchChem. [Molecular weight and formula of 1-Bromo-2-chloro-4-nitrobenzene]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1328927#molecular-weight-and-formula-of-1-bromo-2-chloro-4-nitrobenzene]

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Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)